

Personal protective equipment for handling c-Met-IN-23

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Compound of Interest

Compound Name: c-Met-IN-23

Cat. No.: B12374548

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Essential Safety and Handling Guide for c-Met-IN-23

This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and disposal procedures for the handling of **c-Met-IN-23**, a c-Met inhibitor. The information is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Compound Information

c-Met-IN-23 is a small molecule inhibitor of the c-Met receptor tyrosine kinase.[1] It also demonstrates inhibitory effects on MDR1 and MRP1/2 pumps in certain cancer cell lines, positioning it as a potential anticancer agent.[1] As with many kinase inhibitors, it should be handled with care due to its biological activity and potential toxicity.

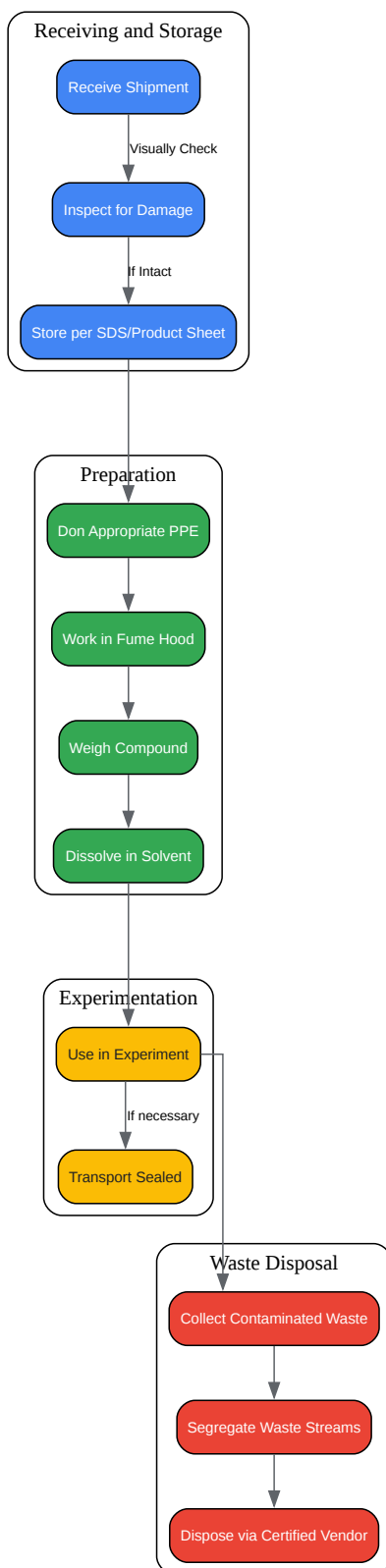
Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure through inhalation, skin contact, or ingestion.[2] The following table summarizes the recommended PPE for handling **c-Met-IN-23** in solid (powder) and solution forms.

Body Part	Solid Form (Powder)	Solution Form	Rationale
Hands	Double-gloving with nitrile gloves tested for chemotherapy drug resistance (e.g., ASTM D6978 compliant).[2]	Double-gloving with nitrile gloves.	Prevents skin contact and absorption. Double-gloving provides an extra layer of protection against tears and contamination.
Eyes/Face	ANSI-approved safety glasses with side shields or chemical splash goggles. A face shield is recommended when handling larger quantities.[3][4]	ANSI-approved safety glasses with side shields or chemical splash goggles.	Protects against splashes and airborne particles entering the eyes.[4]
Body	A fully buttoned lab coat is required. For handling larger quantities or when there is a risk of significant contamination, a disposable gown resistant to chemical permeation is recommended.[2]	A fully buttoned lab coat.	Protects clothing and skin from contamination.
Respiratory	For weighing or procedures that may generate dust, use a certified respirator (e.g., N95) within a chemical fume hood or ventilated enclosure.[2]	Not typically required if handled in a fume hood. If there is a risk of aerosolization outside of a fume hood, a respirator should be used.	Minimizes the risk of inhaling fine particles of the compound.

Handling and Operational Plan

A systematic approach is crucial for the safe handling of **c-Met-IN-23**. The following workflow outlines the key steps from receiving the compound to its use in experiments.



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Figure 1: General workflow for handling **c-Met-IN-23**.

Experimental Protocol: Preparation of a Stock Solution

This protocol details the steps for preparing a stock solution of **c-Met-IN-23**, a common procedure in a research setting.

- Preparation:
 - Consult the Safety Data Sheet (SDS) for **c-Met-IN-23**. If an SDS is not provided, request one from the supplier.[\[5\]](#)
 - Ensure all necessary PPE is worn correctly.
 - Perform all manipulations within a certified chemical fume hood.
- Weighing the Compound:
 - Use an analytical balance to accurately weigh the desired amount of **c-Met-IN-23** powder.
 - Use anti-static weighing paper or a suitable container.
 - Handle the powder carefully to avoid generating dust.
- Solubilization:
 - Transfer the weighed powder to a sterile, appropriate-sized vial (e.g., a glass vial with a PTFE-lined cap).
 - Add the appropriate volume of the desired solvent (e.g., DMSO) to achieve the target concentration.
 - Cap the vial securely and vortex or sonicate until the compound is fully dissolved.
- Storage:
 - Label the vial clearly with the compound name, concentration, solvent, and date of preparation.

- Store the stock solution at the recommended temperature (typically -20°C or -80°C) to maintain stability.

Disposal Plan

Proper disposal of **c-Met-IN-23** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Type	Disposal Procedure
Unused Solid Compound	Collect in a clearly labeled hazardous chemical waste container.
Contaminated Labware (e.g., pipette tips, tubes)	Dispose of in a designated solid hazardous waste container. Do not mix with general lab waste.
Liquid Waste (e.g., unused solutions, cell culture media containing the compound)	Collect in a labeled hazardous liquid waste container. The container should be compatible with the solvents used.
Contaminated PPE (e.g., gloves, disposable gowns)	Place in a designated solid hazardous waste container.

All waste must be managed and disposed of in accordance with local, state, and federal regulations for hazardous chemical waste.^{[6][7]} Arrange for pickup and disposal by a certified hazardous waste management company.

Emergency Procedures

Exposure Type	Immediate Action
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and water for at least 15 minutes. Seek medical attention.
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.
Spill	Evacuate the area. Wear appropriate PPE, including respiratory protection. Cover the spill with an absorbent material. Collect the absorbed material into a sealed container for hazardous waste disposal. Clean the spill area thoroughly.

This information is intended as a guide for trained laboratory personnel. Always consult the specific Safety Data Sheet (SDS) for **c-Met-IN-23** and follow your institution's safety protocols.

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